

Application Note: Advanced Characterization Protocols for 2-Chloroquinoline-4-carboxylic Acid

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Compound of Interest

Compound Name:	2-Chloroquinoline-4-carboxylic acid
CAS No.:	5467-57-2
Cat. No.:	B1584839

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Executive Summary & Scientific Context

2-Chloroquinoline-4-carboxylic acid (CAS 5467-57-2), often referred to as 2-chlorocinchoninic acid, is a pivotal heterocyclic building block in the synthesis of bioactive pharmaceutical ingredients (APIs), including antimalarials, kinase inhibitors, and potential anti-viral agents.^{[1][2][3]} Its dual functionality—the electrophilic 2-chloro position and the nucleophilic carboxyl group—makes it highly versatile but also susceptible to specific degradation pathways and synthetic by-products.^{[1][2]}

High-purity characterization of this intermediate is non-trivial due to the potential presence of regioisomers, hydrolysis products (2-hydroxy analogues), and decarboxylated species.^{[1][2]} This guide outlines a multi-tiered analytical strategy designed to ensure material integrity for GMP-regulated environments.

Critical Quality Attributes (CQAs)

- Assay (Potentiometric Titration): Determines the absolute acid content, distinct from chromatographic purity.[2]
- Chromatographic Purity (HPLC-UV): Quantifies related substances, including starting materials (e.g., Isatin) and by-products (e.g., 2-hydroxyquinoline-4-carboxylic acid).[1][2]
- Structural Identity (NMR/MS): Confirms the specific regioisomer and halogen placement.[1][2]

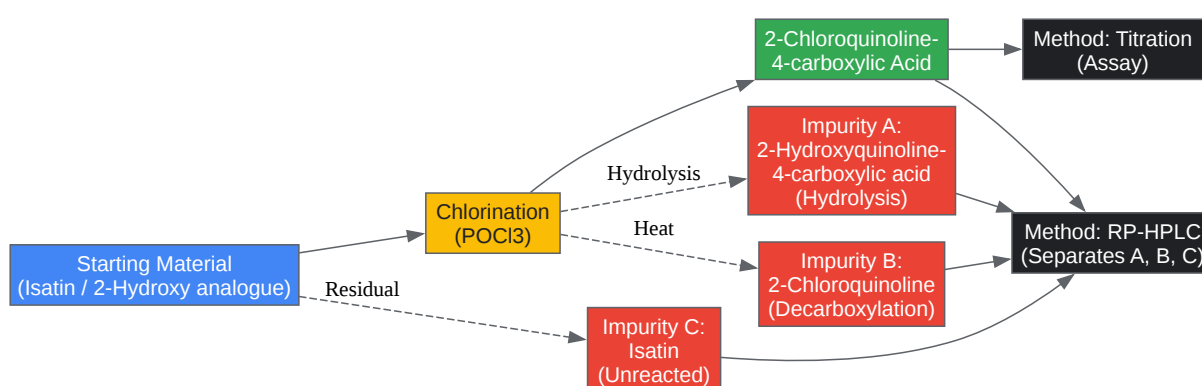
Impurity Profiling & Origin Analysis

Understanding the synthesis route is prerequisite to selecting analytical methods.[1][2] The most common synthesis involves the conversion of 2-hydroxyquinoline-4-carboxylic acid using phosphoryl chloride (

), or via the Pfitzinger reaction.[1][2]

Figure 1: Impurity Origin & Analytical Workflow

The following diagram maps the genesis of common impurities and the corresponding detection nodes.



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Caption: Figure 1. Impurity genealogy and analytical control strategy. Impurities A, B, and C represent the most common related substances requiring chromatographic separation.[2]

Protocol 1: High-Performance Liquid Chromatography (HPLC)

Purpose: Quantification of related substances and chromatographic purity.[1][2] Principle: Reverse-phase chromatography utilizing acidic mobile phases to suppress ionization of the carboxylic acid, ensuring sharp peak shape and reproducible retention.[1][2]

Method Parameters

Parameter	Specification
Column	C18 End-capped (e.g., Agilent Zorbax SB-C18 or Waters XBridge C18), 150 x 4.6 mm, 3.5 μ m
Mobile Phase A	0.1% Phosphoric Acid () in Water (pH ~2.[1][2][4]2)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV @ 254 nm (primary) and 230 nm (secondary)
Injection Vol	5 - 10 μ L
Diluent	50:50 Water:Acetonitrile (dissolve with sonication)

Gradient Table

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	90	10
15.0	40	60
20.0	10	90
25.0	10	90
25.1	90	10
30.0	90	10

Step-by-Step Procedure

- Preparation of Buffer: Add 1.0 mL of 85% Phosphoric acid to 1000 mL of Milli-Q water.[\[1\]](#)[\[2\]](#)
Filter through a 0.22 µm membrane.[\[1\]](#)[\[2\]](#)
- System Suitability Solution: Prepare a mixture containing 0.5 mg/mL of the target compound and 0.05 mg/mL of Isatin (or 2-hydroxy impurity if available).[\[1\]](#)[\[2\]](#)
- Sample Preparation: Accurately weigh 25 mg of the sample into a 50 mL volumetric flask. Dissolve in 10 mL acetonitrile, sonicate for 5 mins, and dilute to volume with water.
- Injection Sequence: Blank

System Suitability

Standard (x5)

Samples.

Expert Insight (Self-Validation):

- Why Acidic MP? The pKa of the carboxylic acid is approx 4.0-4.[\[1\]](#)[\[2\]](#)5. Operating at pH 2.2 ensures the molecule is fully protonated (), preventing "peak tailing" caused by mixed ionization states.[\[1\]](#)[\[2\]](#)

- Resolution Check: The critical pair is often the 2-hydroxy impurity vs. the 2-chloro target.^[1]^[2] Ensure Resolution () > 2.0.

Protocol 2: Potentiometric Titration (Assay)

Purpose: Determination of absolute purity (Assay % w/w). Why not just HPLC? HPLC determines area % (ratio of UV absorption), which can be misleading if the sample contains inorganic salts or solvent residues that are UV-transparent.^[1]^[2] Titration measures the actual moles of acidic protons.^[1]^[2]

Method Parameters

Parameter	Specification
Titrant	0.1 N Sodium Hydroxide (NaOH), standardized
Solvent System	Ethanol : Water (50: ^[1] ^[2] 50) or DMSO (if solubility is poor)
Electrode	Glass pH Combination Electrode
Endpoint Detection	Potentiometric (First Derivative)

Step-by-Step Procedure

- Blank Determination: Titrate 50 mL of the solvent system with 0.1 N NaOH to determine the solvent blank volume ().^[1]^[2]
- Sample Weighing: Accurately weigh ~200 mg () of the dried sample into the titration vessel.
- Dissolution: Add 50 mL of solvent. Stir magnetically until fully dissolved. Note: The 2-chloro group is electron-withdrawing, making the acid slightly stronger than benzoic acid.^[1]^[2]

- Titration: Titrate with 0.1 N NaOH. Record the volume at the inflection point ().^{[1][2]}

Calculation

^{[1][2]}

- = Normality of NaOH^[2]
- = Molecular Weight (207.61 g/mol)^{[1][2][5]}
- = Weight of sample (g)

Protocol 3: Structural Verification (NMR)

Purpose: To distinguish the 2-chloro isomer from potential 3- or 4-chloro regioisomers and confirm the absence of aliphatic impurities.^{[1][2]}

Spectroscopic Parameters

- Instrument: 400 MHz or higher.^{[1][2][6]}
- Solvent: DMSO-
(Chloroform-
is often poor for carboxylic acids).^{[1][2]}
- Reference: TMS (0 ppm) or residual DMSO peak (2.50 ppm).^{[1][2]}

Expected Signals (¹H NMR in DMSO-)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
13.5 - 14.0	Broad Singlet	1H	-COOH (Acid proton)
8.6 - 8.8	Doublet/Multiplet	1H	H-8 (Peri-position)
8.0 - 8.2	Doublet	1H	H-5
7.95	Singlet	1H	H-3 (Characteristic of 2-subst.) [1] [2]
7.6 - 7.9	Multiplets	2H	H-6, H-7

Interpretation: The presence of a singlet around 7.95 ppm is the diagnostic signal for the H-3 proton.[\[1\]](#) If the chlorine were at position 3, this singlet would be absent, and the coupling patterns would change significantly.[\[2\]](#)

Troubleshooting & Data Interpretation

Scenario A: HPLC Purity is 99% but Titration Assay is 95%

- Cause: The sample likely contains inorganic salts (e.g., NaCl from the synthesis neutralization step) or trapped moisture.[\[2\]](#)
- Action: Perform Residue on Ignition (ROI) or Karl Fischer (KF) water determination.[\[1\]](#)[\[2\]](#)

Scenario B: "Ghost Peaks" in HPLC

- Cause: Late-eluting dimers or carryover from previous injections.[\[1\]](#)[\[2\]](#)
- Action: Extend the gradient hold at high organic % (Time 20-25 min in Protocol 1) to flush the column.

Scenario C: Doublet peaks in NMR

- Cause: Rotamers are unlikely here.[\[1\]](#)[\[2\]](#) It is likely a mixture of isomers (e.g., 2-chloro vs 4-chloro rearrangement during synthesis) if the synthesis involved N-oxide intermediates.[\[1\]](#)[\[2\]](#)

- Action: Run LC-MS to see if the "impurity" has the same mass (isomer) or different mass.

References

- Synthesis & Impurities
 - Source: "Synthesis of **2-Chloroquinoline-4-carboxylic Acid** Derivatives." Journal of Heterocyclic Chemistry.
 - Context: Describes the Pfitzinger reaction pathway and by-products.[\[1\]](#)[\[2\]](#)[\[7\]](#)
 - Link:[\[1\]](#)[\[2\]](#)
- HPLC Methodology
 - Source: SIELC Technologies Application Note.[\[1\]](#)[\[2\]](#) "Separation of 2-Chloroquinoline-4-carbonyl chloride on Newcrom R1."
 - Context: Adapts the acidic mobile phase strategy for quinoline deriv
 - Link:
- General Characterization
 - Source: ChemicalBook NMR Spectral Data.[\[1\]](#)[\[2\]](#)
 - Context: Provides reference shifts for the quinoline arom
 - Link: (Reference for parent quinoline acid structure).[\[1\]](#)[\[2\]](#)
- Safety & Handling
 - Source: NIH PubChem Safety Data.[\[1\]](#)[\[2\]](#)
 - Context: GHS classification for handling chlorinated quinolines.[\[1\]](#)[\[2\]](#)
 - Link:[\[1\]](#)[\[2\]](#)

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